

Rauvoyunine C: A Technical Guide to its Natural Source, Isolation, and Characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Rauvoyunine C*

CAS No.: *1211543-01-9*

Cat. No.: *B1169371*

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Introduction

Rauvoyunine C is a naturally occurring picraline-type monoterpene indole alkaloid. This class of compounds is of significant interest to the scientific community due to the diverse pharmacological activities exhibited by its members. This technical guide provides a comprehensive overview of **Rauvoyunine C**, focusing on its natural origin, methodologies for its isolation and purification, structural elucidation, and known biological activities. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

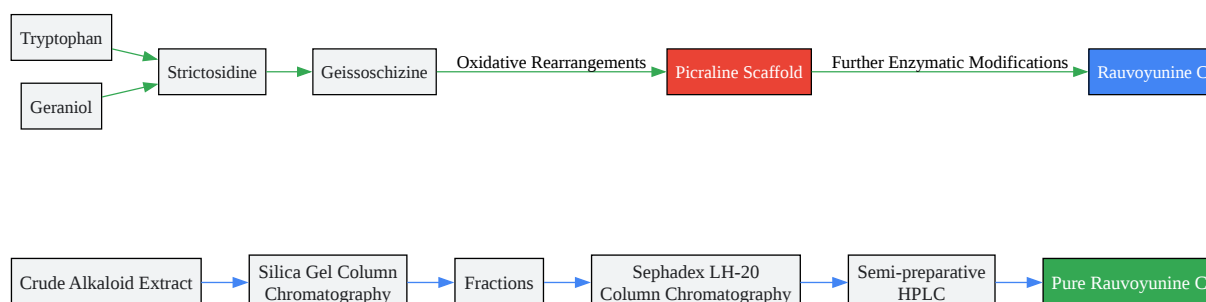
Natural Source and Origin

The primary and thus far only reported natural source of **Rauvoyunine C** is the plant *Rauvolfia yunnanensis* Tsiang, belonging to the Apocynaceae family. This plant is indigenous to the southwestern regions of China and has a history of use in traditional medicine. **Rauvoyunine C** has been successfully isolated from the aerial parts of this plant, alongside other structurally related alkaloids. The genus *Rauvolfia* is a well-established source of a wide array of monoterpene indole alkaloids, many of which possess significant biological properties.

Biosynthesis of Picraline-Type Alkaloids

The biosynthesis of monoterpene indole alkaloids is a complex process originating from primary metabolites. The indole moiety is derived from the amino acid tryptophan, while the monoterpene unit originates from the terpenoid biosynthesis pathway. A key intermediate in the formation of many of these alkaloids, including the picraline class to which **Rauvogyunine C** belongs, is geissoschizine.

The general biosynthetic pathway leading to geissoschizine is outlined below.



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- To cite this document: BenchChem. [Rauvogyunine C: A Technical Guide to its Natural Source, Isolation, and Characterization]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1169371/docs#rauveyunine-c-a-technical-guide-to-its-natural-source-isolation-and-characterization>

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